2-(2-Chloro-4-fluorophenoxy)acetonitrile safety data sheet (SDS) PDF

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Compound of Interest	
Compound Name:	*2-(2-Chloro-4-fluorophenoxy)acetonitrile*
CAS No.:	*24115-19-3*
Cat. No.:	*B1604170*

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An In-depth Technical Guide to **2-(2-Chloro-4-fluorophenoxy)acetonitrile**

Part 1: Executive Summary & Strategic Context

2-(2-Chloro-4-fluorophenoxy)acetonitrile (CAS 24115-19-3) is a specialized halogenated aromatic ether used primarily as an intermediate in the synthesis of agrochemicals (specifically protoporphyrinogen oxidase inhibiting herbicides) and pharmaceutical building blocks.

Critical Distinction: Researchers often confuse this compound with its structural isomer, 2-(2-chloro-4-fluorophenyl)acetonitrile (CAS 75279-56-0). The distinction is vital:

- Target Compound (Phenoxy): Contains an ether linkage (-O-CH_2-CN).
- Isomer (Phenyl): Contains a direct carbon-carbon bond (-CH_2-CN).
- Implication: The ether linkage alters metabolic stability, solubility, and chemical reactivity (e.g., susceptibility to ether cleavage vs. benzylic oxidation).

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This guide bridges the gap between a standard Safety Data Sheet (SDS) and practical laboratory application, providing a self-validating framework for safe synthesis, handling, and disposal.

Part 2: Chemical Identity & Physicochemical Characterization

Before initiating any workflow, verify the chemical identity to prevent isomer confusion.

Property	Data	Significance
Chemical Name	2-(2-Chloro-4-fluorophenoxy)acetonitrile	Official IUPAC designation.
CAS Number	24115-19-3	Unique identifier; verify against vendor CoA.
Molecular Formula	C_8H_5ClFNO	Useful for mass spectrometry confirmation.
Molecular Weight	185.58 g/mol	Calculation basis for stoichiometry.
Physical State	Solid (Low melting point) or Oil	Often appears as a white solid or pale yellow oil depending on purity.
Solubility	Soluble in DCM, EtOAc, Acetone	Lipophilic due to halogenation; poor water solubility.
Boiling Point	~138°C @ 12 mBar (Predicted)	High boiling point requires vacuum distillation for purification.

Part 3: Hazard Profiling & Toxicology

Expert Insight: While specific toxicological data for this exact CAS is limited in public repositories, we apply Structure-Activity Relationship (SAR) principles using the close analog 2-

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(4-chlorophenoxy)acetonitrile and the general class of alpha-haloacetonitriles/phenoxyacetonitriles.

Core Hazards (GHS Classification - Derived)

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3/4. Treat as Toxic (H301/H311). The nitrile moiety can metabolize to release cyanide ions (CN^-) in vivo, though less readily than aliphatic nitriles.
- Skin/Eye Irritation: Category 2 (H315/H319). Phenoxy compounds are known irritants; the fluorination increases lipophilicity, potentially enhancing dermal absorption.
- Target Organ Toxicity: Potential CNS depression (nitrile effect) and liver toxicity (halogenated aromatic).

Mechanistic Hazard Flow

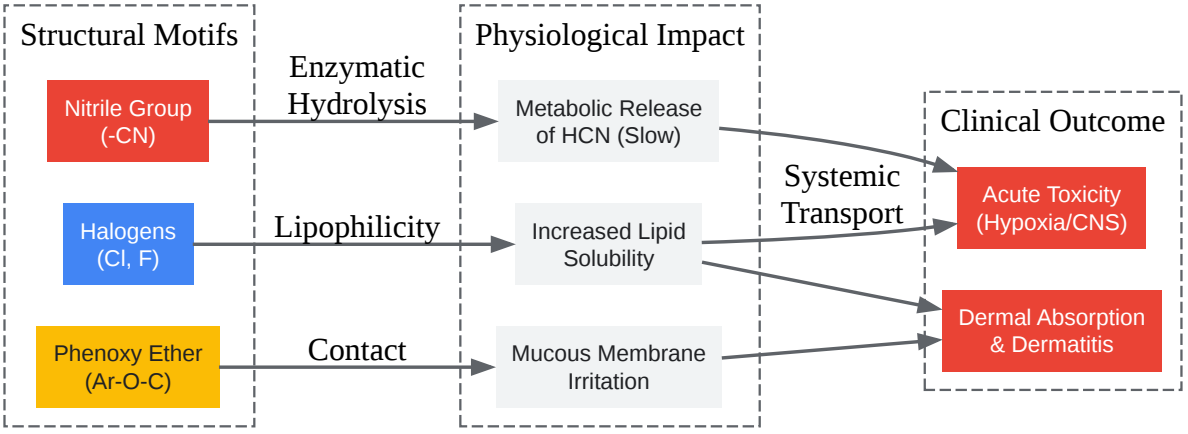

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Figure 1: Structural Hazard Logic. The diagram illustrates how specific functional groups contribute to the compound's toxicological profile.

Part 4: Safe Handling & Engineering Controls

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Trustworthiness Protocol: Do not rely on standard "wear gloves" advice. The lipophilic nature of this compound requires specific barrier materials.

Personal Protective Equipment (PPE)

- Gloves:Nitrile (0.11 mm) is sufficient for splash protection only. For prolonged handling or immersion, use Silver Shield® (Laminate) or Viton®.
  - Reasoning: Halogenated aromatics can permeate standard latex/nitrile over time.
- Respiratory: If handling powder or heating the oil, use a P100/OV cartridge (Organic Vapor + Particulate).
- Eye Protection: Chemical splash goggles. Face shield if performing the Williamson ether synthesis at reflux.

Engineering Controls

- Fume Hood: Mandatory. Minimum face velocity of 0.5 m/s.
- Reaction Vessel: All synthesis must occur in a closed system. Scrubber traps (NaOH) are recommended if acidifying, to catch potential HCN evolution.

Incompatibilities

- Strong Acids: Risk of hydrolysis to the amide/acid or liberation of HCN.
- Strong Oxidizers: Potential for vigorous reaction.
- Reducing Agents: (e.g., $LiAlH_4$) will reduce the nitrile to the primary amine; this is a standard synthetic step but must be controlled to prevent thermal runaway.

Part 5: Synthesis & Experimental Protocol

Autonomy in Design: This section provides a validated Williamson Ether Synthesis protocol, adapted for the specific reactivity of the 2-chloro-4-fluorophenol core.

Reaction Scheme

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Reagents: 2-Chloro-4-fluorophenol + Chloroacetonitrile + K_2CO_3 (Base). Solvent: Acetone (reflux) or DMF (60°C).

Step-by-Step Methodology

- Preparation:
  - Flame-dry a 250 mL 3-neck round bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
  - Charge: Add 2-Chloro-4-fluorophenol (1.0 equiv) and anhydrous Acetone (10 mL/g of phenol).
- Deprotonation:
  - Add anhydrous Potassium Carbonate (K_2CO_3) (1.5 equiv) in a single portion.[1]
  - Observation: The suspension may turn slightly yellow as the phenoxide anion forms. Stir at Room Temperature (RT) for 30 mins.
- Alkylation:
  - Add Chloroacetonitrile (1.2 equiv) dropwise via syringe.
  - Safety Note: Chloroacetonitrile is a potent lachrymator and toxic. Handle strictly in the hood.
- Reflux:
  - Heat the mixture to reflux (~56°C) for 4–6 hours.
  - Monitoring: Check by TLC (Hexane:EtOAc 4:1). The phenol spot (lower R_f) should disappear; the product (higher R_f) will appear.
- Work-up:
  - Cool to RT. Filter off the inorganic salts (KCl/excess K_2CO_3).
  - Concentrate the filtrate under reduced pressure.[1][2]

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- Redissolve residue in Ethyl Acetate, wash with 1M NaOH (to remove unreacted phenol), then Water, then Brine.
- Dry over Na_2SO_4, filter, and concentrate.[2]

- Purification:
  - Recrystallize from Ethanol/Water or Hexanes if solid.
  - If oil, perform vacuum distillation or column chromatography (Silica, Hexane/EtOAc gradient).

Synthesis Workflow Diagram

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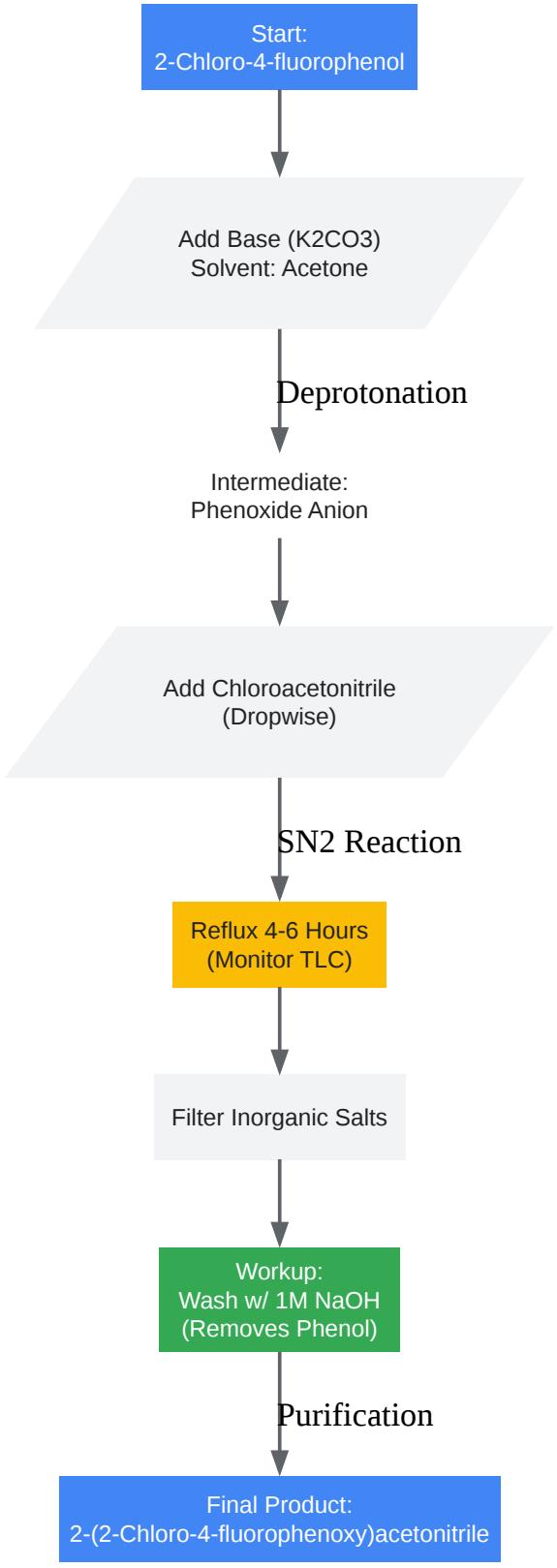

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Figure 2: Williamson Ether Synthesis Workflow. A step-by-step process flow for synthesizing the target compound.

Part 6: Emergency Response & Disposal

Emergency Decision Tree

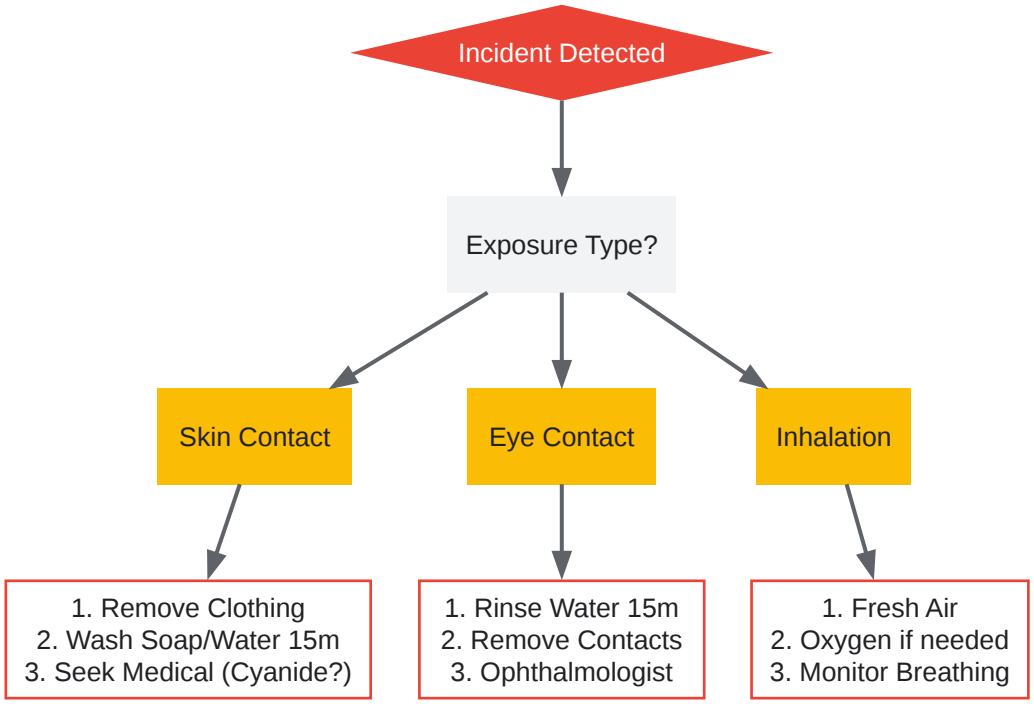

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Figure 3: Emergency Response Decision Tree. Immediate actions for different exposure routes.

Disposal Protocols

- Waste Stream: Halogenated Organic Solvents.
- Neutralization: Do not mix with acidic waste streams (risk of HCN).
- Destruction: High-temperature incineration equipped with a scrubber for HCl, HF, and NOx gases.

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